

Navigating the Safe Handling of 15-Hydroxypentadecanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15-Hydroxypentadecanoic acid

Cat. No.: B164413

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For Researchers, Scientists, and Drug Development Professionals


This technical guide provides a comprehensive overview of the safety and handling precautions for **15-hydroxypentadecanoic acid** (CAS No. 4617-33-8). Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize potential risks associated with the handling of this chemical.

Hazard Identification and Classification

15-Hydroxypentadecanoic acid is classified under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[1][2]} It is categorized as causing skin irritation (H315) and serious eye irritation (H319).^{[1][2]}

GHS Label Elements:

- Pictogram:

 alt text

- Signal Word: Warning^[1]
- Hazard Statements:
 - H315: Causes skin irritation.^{[1][2]}

- H319: Causes serious eye irritation.[1][2]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.[1][2]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
 - P302+P352: IF ON SKIN: Wash with plenty of water.[1]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
 - P332+P313: If skin irritation occurs: Get medical advice/attention.
 - P337+P313: If eye irritation persists: Get medical advice/attention.

Quantitative Safety Data

The following table summarizes the available quantitative data regarding the safety of **15-hydroxypentadecanoic acid**.

Parameter	Value	Reference
Physical State	Powder Solid	[3]
Appearance	Off-white / White	[3][4]
Molecular Formula	C15 H30 O3	[3]
Molecular Weight	258.4 g/mol	[3]
Melting Point/Range	97 - 99 °C / 206.6 - 210.2 °F	[3]
NFPA Ratings	Health: 2, Flammability: 0, Instability: 0	[1]
HMIS Ratings	Health: 2, Fire: 0, Reactivity: 0	[1]

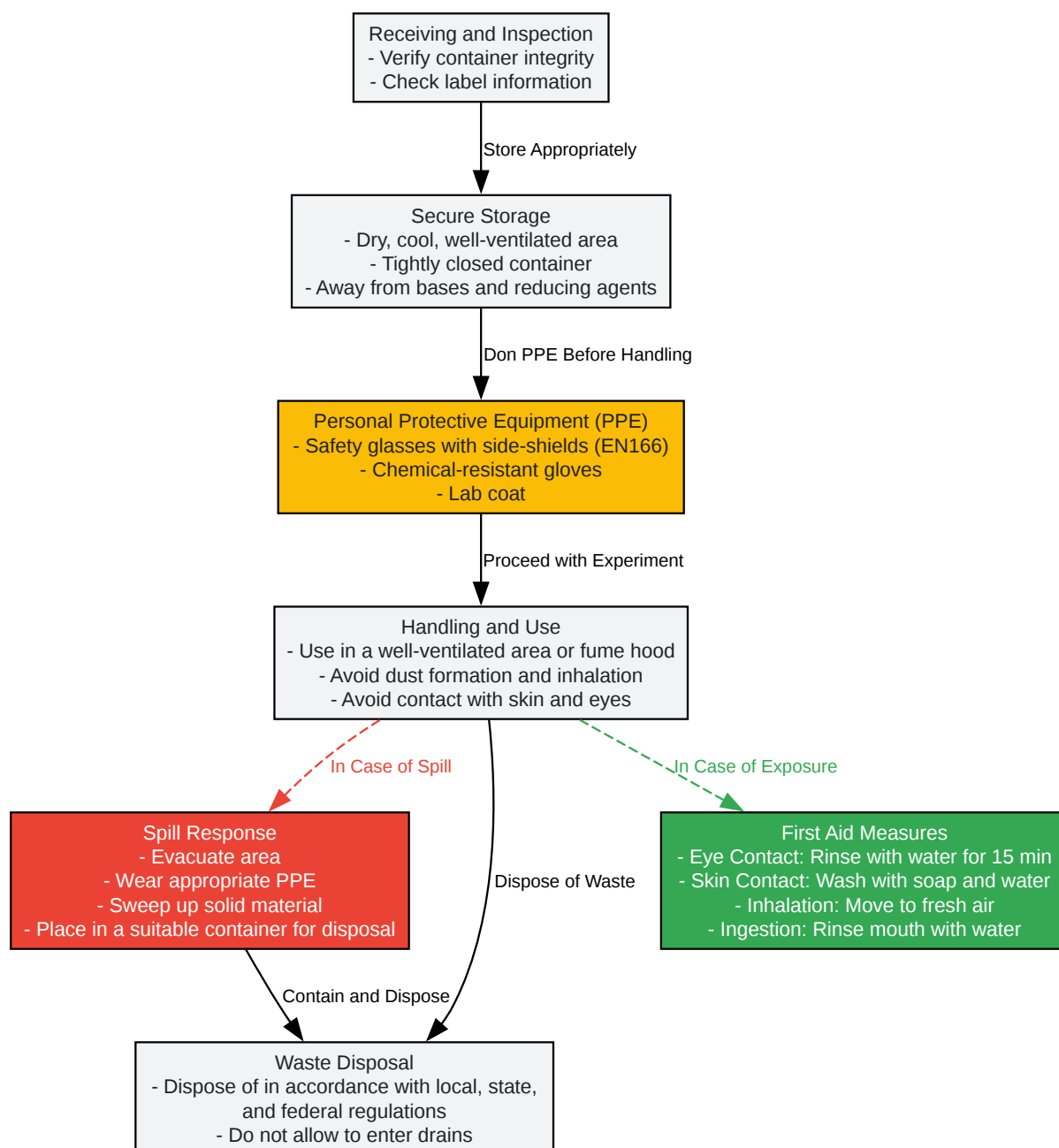
Experimental Protocols Referenced in Safety Assessments

The hazard classifications for **15-hydroxypentadecanoic acid** are based on standardized experimental protocols. While specific study reports for this compound are not publicly available, the classifications of skin and eye irritation are typically determined using methodologies outlined by organizations such as the Organisation for Economic Co-operation and Development (OECD).

- **OECD Test Guideline 404: Acute Dermal Irritation/Corrosion:** This guideline is the standard method for assessing the potential of a substance to cause skin irritation. The protocol involves applying the test substance to the skin of an animal (typically a rabbit) and observing for signs of erythema and edema over a set period.
- **OECD Test Guideline 405: Acute Eye Irritation/Corrosion:** This is the benchmark test for determining the eye irritation potential of a chemical. The substance is applied to the eye of an animal, and the cornea, iris, and conjunctiva are evaluated for adverse effects.

Safe Handling and Storage Workflow

Proper handling and storage are paramount to minimizing exposure and ensuring safety. The following workflow diagram illustrates the key steps for managing **15-hydroxypentadecanoic acid** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **15-hydroxypentadecanoic acid**.

Detailed Safety and Handling Precautions

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[3] The selection of suitable gloves depends on the material and manufacturer, and the breakthrough time of the glove material should be considered.[1]
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[3] If dust is generated, a particle filter respirator may be used.[3]

Handling

- Avoid contact with skin and eyes.[3]
- Do not breathe dust.[3]
- Handle in accordance with good industrial hygiene and safety practices.[3]
- Wash hands thoroughly after handling.[1]

Storage

- Keep in a dry, cool, and well-ventilated place.[3]
- Keep container tightly closed.[3]
- Store away from incompatible materials such as bases and reducing agents.[3]

First Aid Measures

In the event of exposure, follow these first aid procedures and seek medical attention.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[3] Get medical attention.[3]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[3] Get medical attention if irritation develops or persists.[3]
- Inhalation: Remove to fresh air.[3] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[3] Get medical attention if symptoms occur.[3]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[5]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[3]
- Specific Hazards: No specific hazards have been identified.[1]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[3]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5] Disposal must be in accordance with federal, state, and local

environmental control regulations.[1] Do not dispose of together with household garbage or allow the product to reach the sewage system.[1]

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under normal conditions.[3]
- Conditions to Avoid: Incompatible products, excess heat.
- Incompatible Materials: Bases, Reducing agents.[3]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂).[3]

This guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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- To cite this document: BenchChem. [Navigating the Safe Handling of 15-Hydroxypentadecanoic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b164413#15-hydroxypentadecanoic-acid-safety-and-handling-precautions>]

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